analytical methods for 2-Chloro-4-fluoro-3-methylbenzonitrile characterization

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Compound of Interest

Compound Name:	*2-Chloro-4-fluoro-3-methylbenzonitrile*
CAS No.:	*796600-15-2*
Cat. No.:	*B581074*

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An overview of the analytical techniques for the characterization of **2-Chloro-4-fluoro-3-methylbenzonitrile** is provided in this application note. This document is intended for researchers, scientists, and professionals in drug development, offering detailed protocols and data presentation for the comprehensive analysis of this significant pharmaceutical intermediate.

Compound Information:

- Name: **2-Chloro-4-fluoro-3-methylbenzonitrile**
- CAS Number: 796600-15-2[1][2][3][4]
- Molecular Formula: C_8H_5ClFN[1][2][3]
- Molecular Weight: 169.58 g/mol [1][2][3]
- Appearance: Off-white powder or solid[1][5]

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- Melting Point: 54-58°C[1]
- Boiling Point: 260.8 ± 35.0 °C (Predicted)[1]
- Purity: Typically ≥95-98%[1][3][5]
- Primary Application: An organic intermediate in pharmaceutical synthesis, notably for Selective Androgen Receptor Modulators (SARMs).[1][5]

Overall Analytical Workflow

The comprehensive characterization of **2-Chloro-4-fluoro-3-methylbenzonitrile** involves a multi-step process to confirm its identity, purity, and structure. The following diagram outlines the logical workflow.

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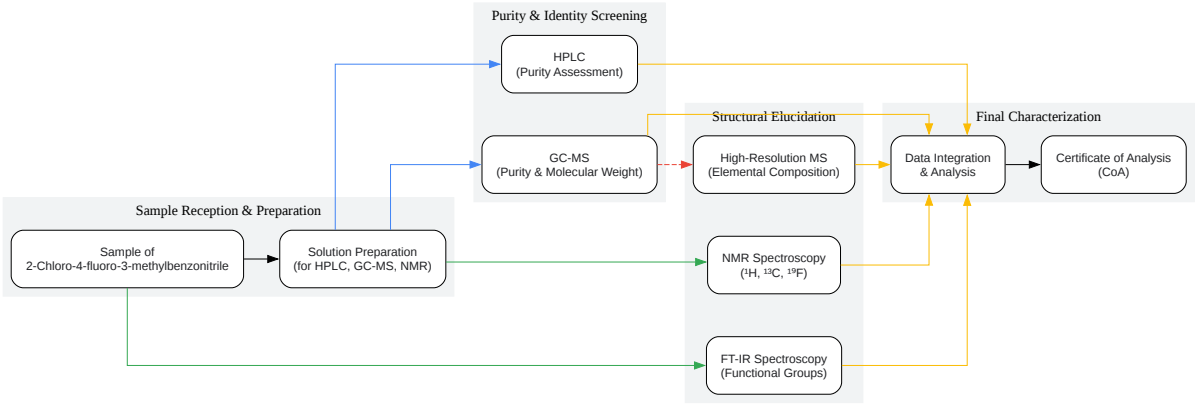

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Caption: Analytical workflow for **2-Chloro-4-fluoro-3-methylbenzonitrile**.

Physicochemical Characterization

Appearance

The expected appearance of **2-Chloro-4-fluoro-3-methylbenzonitrile** is an off-white solid or powder.[1][5]

Melting Point

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The reported melting point is in the range of 54-58°C.[1] A sharp melting point range is indicative of high purity.

Protocol for Melting Point Determination:

- Ensure the melting point apparatus is calibrated.
- Pack a small amount of the finely powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the apparatus.
- Heat at a rate of 10-20°C/min until the temperature is about 15°C below the expected melting point.
- Decrease the heating rate to 1-2°C/min.
- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point.

Chromatographic Analysis for Purity Assessment

High-Performance Liquid Chromatography (HPLC)

A reversed-phase HPLC method is suitable for determining the purity of **2-Chloro-4-fluoro-3-methylbenzonitrile**.

Table 1: HPLC Method Parameters

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Parameter	Value
Column	C18 (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	Acetonitrile and Water
Gradient	60% Acetonitrile, 40% Water (Isocratic)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detector	UV at 254 nm
Run Time	10 minutes

Protocol for HPLC Analysis:

- Prepare the mobile phase by mixing acetonitrile and water in a 60:40 ratio. Degas the mobile phase.
- Prepare a stock solution of the sample at 1 mg/mL in acetonitrile.
- Prepare a working solution by diluting the stock solution to 0.1 mg/mL with the mobile phase.
- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the working solution and record the chromatogram.
- The purity is calculated based on the area percentage of the main peak.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for assessing purity and confirming the molecular weight of volatile compounds.

Table 2: GC-MS Method Parameters

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Parameter	Value
GC Column	DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium at 1.0 mL/min
Inlet Temperature	250°C
Oven Program	Start at 100°C, hold for 2 min, ramp to 250°C at 15°C/min, hold for 5 min
Injection Mode	Split (e.g., 50:1)
MS Transfer Line	280°C
Ion Source Temp	230°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	40-300 amu

Protocol for GC-MS Analysis:

- Prepare a sample solution of approximately 1 mg/mL in a suitable solvent like dichloromethane or ethyl acetate.
- Inject a 1 µL aliquot into the GC-MS system.
- Acquire the total ion chromatogram (TIC) and the mass spectrum of the eluting peaks.
- The purity can be estimated from the peak area in the TIC.
- The mass spectrum should show a molecular ion peak (M^+) corresponding to the molecular weight of the compound (169.58 g/mol).

Spectroscopic Analysis for Structural Elucidation

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the unambiguous structural confirmation of the molecule.

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Protocol for NMR Sample Preparation and Acquisition:

- Dissolve 5-10 mg of the sample in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6).
- Transfer the solution to an NMR tube.
- Acquire ^{1}H, ^{13}C, and ^{19}F NMR spectra on a spectrometer (e.g., 400 MHz or higher).

Predicted NMR Data:

^{1}H NMR: The proton NMR spectrum is expected to show signals for the aromatic protons and the methyl group protons.

Table 3: Predicted ^{1}H NMR Data (in $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.4-7.6	Doublet of doublets	1H	Aromatic H
~7.1-7.3	Doublet of doublets	1H	Aromatic H
~2.3	Singlet	3H	$-CH_3$

^{13}C NMR: The carbon NMR spectrum will show distinct signals for each carbon atom in the molecule.

Table 4: Predicted ^{13}C NMR Data (in $CDCl_3$)

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Chemical Shift (δ, ppm)	Assignment
~160-165 (d)	C-F
~135-140	Aromatic C
~130-135	Aromatic C
~125-130 (d)	Aromatic C
~115-120 (d)	Aromatic C
~115-120	C≡N
~110-115	C-Cl
~15-20	-CH_3

^{19}F NMR: The fluorine NMR spectrum will show a single resonance for the fluorine atom.

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) can be used to confirm the elemental composition.

Table 5: Expected Mass Spectrometry Data

Ion	Calculated m/z	Observed m/z
$[M]^+$	169.0095	To be determined
$[M+H]^+$	170.0173	To be determined

The mass spectrum is also expected to show characteristic isotopic patterns for the chlorine atom (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Protocol for IR Spectroscopy (KBr Pellet Method):

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- Mix a small amount of the sample (1-2 mg) with about 100 mg of dry KBr powder.
- Grind the mixture to a fine powder.
- Press the powder into a thin, transparent pellet using a hydraulic press.
- Record the IR spectrum of the pellet.

Table 6: Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
3050-3100	Medium	Aromatic C-H stretch
2920-2980	Medium	-CH_3 stretch
2220-2240	Strong	C≡N (nitrile) stretch
1550-1600	Medium-Strong	Aromatic C=C stretch
1200-1280	Strong	C-F stretch
700-800	Strong	C-Cl stretch

Logical Relationships in Structural Characterization

The following diagram illustrates the relationship between the different spectroscopic techniques in confirming the structure of **2-Chloro-4-fluoro-3-methylbenzonitrile**.

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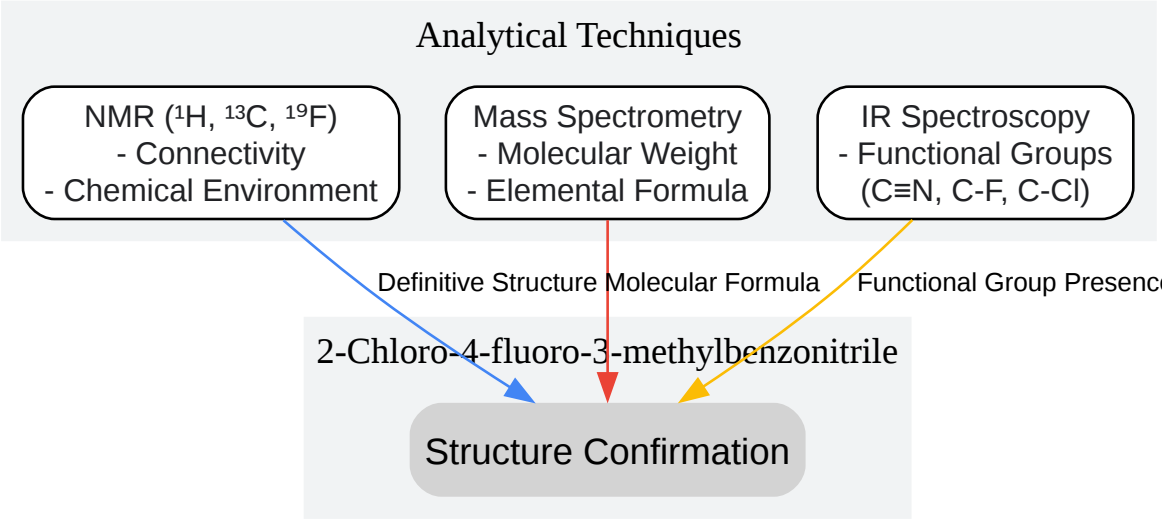

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Caption: Interrelation of spectroscopic data for structural elucidation.

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